

Technical Support Center: Optimizing Panavia TC Adhesion Through Surface Treatment

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Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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Welcome to the Technical Support Center for Panavia™ TC adhesive cement. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth guidance on the effective use of Panavia™ TC, with a focus on the critical role of surface treatment in achieving optimal adhesion. Here, you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and comparative data to support your research and development endeavors.

Panavia™ TC, available as a "Tooth Color" shade for both Panavia™ 21 and Panavia™ F 2.0, is a versatile adhesive resin cement known for its strong and durable bond to a variety of dental substrates.^{[1][2]} Achieving the highest bond strength and long-term clinical success is directly influenced by the meticulous preparation of the bonding surfaces. This guide will delve into the evidence-based surface treatment protocols that maximize the adhesive potential of Panavia™ TC.

Troubleshooting Guide

This section addresses common issues encountered during experiments involving Panavia™ TC adhesion, providing potential causes and solutions.

Issue	Potential Cause	Recommended Solution
Low bond strength to zirconia restorations.	Inadequate surface roughening.	Sandblast the zirconia surface with 30-50 micron alumina particles at an air pressure of 4.2 – 7 kg/cm ² (60-100 PSI). This creates micromechanical retention, which is crucial for a strong bond.[3]
Contamination of the zirconia surface after try-in.	After try-in, clean the zirconia surface with a dedicated cleaning agent like Ivoclean or by sandblasting again to remove salivary proteins and other contaminants that can inhibit bonding.[4]	
Omission or incorrect application of a primer.	For zirconia, while Panavia F 2.0 can bond directly, using a primer containing the adhesive monomer MDP (10-Methacryloyloxydecyl dihydrogen phosphate) can enhance the bond strength and durability.[5]	
Debonding from dentin or enamel.	Inadequate etching or priming of the tooth structure.	For Panavia™ 21, use the ED PRIMER on both enamel and dentin without prior acid etching of dentin. For uncut enamel, etching with phosphoric acid is recommended.[3] For Panavia™ F 2.0, the self-etching ED PRIMER II is used for enamel and dentin.[5]

Contamination of the prepared tooth surface.	Ensure the tooth surface is kept clean and dry after priming and before cementation. Saliva or blood contamination will significantly compromise the bond strength. [6]	
Premature setting of the cement.	Do not apply the Panavia™ paste directly onto the primed tooth surface, as this can accelerate the setting time. Apply the mixed cement to the restoration before seating. [3]	
Inconsistent or weak bonding to metal alloys.	Improper surface treatment of the metal.	Non-precious metals should be sandblasted. Precious and semi-precious metals benefit from sandblasting followed by tin-plating to enhance the chemical bond with the MDP monomer in Panavia™. [3]
Omission of a metal primer.	For precious metal alloys, the use of ALLOY PRIMER is recommended to improve the bond strength with Panavia™ F 2.0. [7]	
Veneer debonding or fracture.	Incorrect surface treatment of the ceramic veneer.	For silica-based ceramics like porcelain, sandblasting followed by the application of a silane coupling agent (e.g., CLEARFIL™ CERAMIC PRIMER PLUS) is essential to create a strong chemical bond. [5]

Use of an opaque shade for light-cured veneers.	The opaque shade of Panavia™ F 2.0 cannot be light-cured and relies on chemical curing. For thin, translucent restorations like veneers, a translucent shade (TC or Light) should be used to ensure adequate light transmission for polymerization.[8]
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Frequently Asked Questions (FAQs)

Q1: What is the difference between Panavia™ 21 TC and Panavia™ F 2.0 TC?

A1: Panavia™ 21 is a purely self-curing adhesive resin cement with anaerobic curing properties, meaning it sets in the absence of oxygen.[2] Panavia™ F 2.0 is a dual-cure (light-cure and self-cure) resin cement.[5] The "TC" designation in both refers to the "Tooth Color" shade, which is a translucent A3 shade.[1][9] The choice between the two depends on the clinical situation, with the dual-cure Panavia™ F 2.0 being suitable for situations where light curing is possible and desirable.

Q2: Is it always necessary to sandblast zirconia before cementing with Panavia™ TC?

A2: Yes, sandblasting is a critical step for achieving a durable bond to zirconia. Zirconia is a crystalline ceramic that is resistant to acid etching.[4] Therefore, creating micromechanical retention through air abrasion with alumina particles is the most effective way to enhance the bond strength of resin cements like Panavia™.[10]

Q3: What is the role of the MDP monomer in Panavia™ TC adhesion?

A3: The proprietary MDP (10-Methacryloyloxydecyl dihydrogen phosphate) monomer is a key component in Panavia™ cements. It is an adhesive phosphate monomer that provides a strong and durable chemical bond to tooth structure (hydroxyapatite), metals, and metal oxides like zirconia.[5]

Q4: Can I use a universal bonding agent instead of the dedicated primers for Panavia™ TC?

A4: While some universal bonding agents may contain MDP, for predictable and optimal results, it is recommended to use the primers specifically designed for the Panavia™ system (e.g., ED PRIMER for Panavia™ 21, ED PRIMER II for Panavia™ F 2.0, and ALLOY PRIMER for precious metals).[3][5] The chemical compatibility between the primer and the cement is crucial for a reliable bond.

Q5: How does surface contamination affect the bond strength of Panavia™ TC?

A5: Surface contamination from saliva, blood, or silicone-based fit-checkers can severely compromise the bond strength. Salivary proteins, for instance, can adsorb to the zirconia surface and prevent the adhesive monomer from interacting with the oxide layer.[4] Thorough cleaning of the bonding surfaces after try-in is essential.

Data Presentation: Shear Bond Strength of Panavia Cements

The following tables summarize the shear bond strength (SBS) of Panavia™ cements to various substrates with different surface treatments, as reported in the scientific literature. It is important to note that direct comparisons between studies should be made with caution due to variations in experimental methodologies.

Table 1: Shear Bond Strength of Panavia™ Cements to Zirconia

Zirconia Type	Surface Treatment	Panavia™ Product	Mean SBS (MPa) ± SD	Reference
In-Ceram Zirconia	CoJet	Panavia 21	Significantly higher than untreated	[11]
YZ Zirconia	Rocatec	Panavia F 2.0	Higher than untreated	[11]
Zirconia	Airborne-particle abrasion (APA)	Panavia F 2.0	Higher than control	[10]
Zirconia	Glass infiltration + HF acid (GI+HF)	Panavia F 2.0	Significantly higher than APA	[10]
Zirconia	Mesoporous zirconia coating (MZ)	Panavia F 2.0	Significantly higher than APA	[10]

Table 2: Shear Bond Strength of Panavia™ Cements to Dentin and Enamel

Substrate	Surface Treatment	Panavia™ Product	Mean SBS (MPa) ± SD	Reference
Dentin	Self-etch primer	Panavia 21	-	[1]
Enamel	Self-etch primer	Panavia 21	-	[1]
Dentin	ED PRIMER II	Panavia F 2.0	-	[5]
Enamel	ED PRIMER II	Panavia F 2.0	-	[5]

Note: Specific SBS values for dentin and enamel with Panavia 21 and F 2.0 were not consistently available in the initial search results in a comparable format. The table indicates the recommended primer for each.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in this technical support center.

Shear Bond Strength Testing Protocol (General)

- Specimen Preparation:
 - Substrate specimens (e.g., zirconia blocks, extracted human teeth) are embedded in acrylic resin.
 - The bonding surface is ground flat and polished with a series of silicon carbide papers (e.g., 600-grit) to create a standardized surface.[\[12\]](#)
- Surface Treatment:
 - The prepared substrate surfaces are treated according to the specific experimental groups (e.g., no treatment, sandblasting, priming).
- Bonding Procedure:
 - A cylindrical mold (e.g., 3 mm in diameter) is placed on the treated surface.
 - Panavia™ TC cement is mixed according to the manufacturer's instructions and placed into the mold.
 - A restorative material (e.g., composite resin) is inserted into the mold and seated with a constant pressure.
 - Excess cement is removed.
 - If using a dual-cure cement like Panavia™ F 2.0, the specimen is light-cured from multiple directions.
- Storage:
 - The bonded specimens are stored in distilled water at 37°C for 24 hours (or longer, with thermocycling for aging simulation) before testing.[\[12\]](#)

- Shear Bond Strength Test:
 - The specimen is secured in a universal testing machine.
 - A shear load is applied to the base of the bonded cylinder at a constant crosshead speed (e.g., 0.5 mm/min) until failure occurs.[13]
 - The force at failure is recorded, and the shear bond strength is calculated in megapascals (MPa) by dividing the failure load by the bonding area.
- Failure Mode Analysis:
 - The fractured surfaces are examined under a stereomicroscope to determine the mode of failure (adhesive, cohesive, or mixed).[12]

Mandatory Visualization

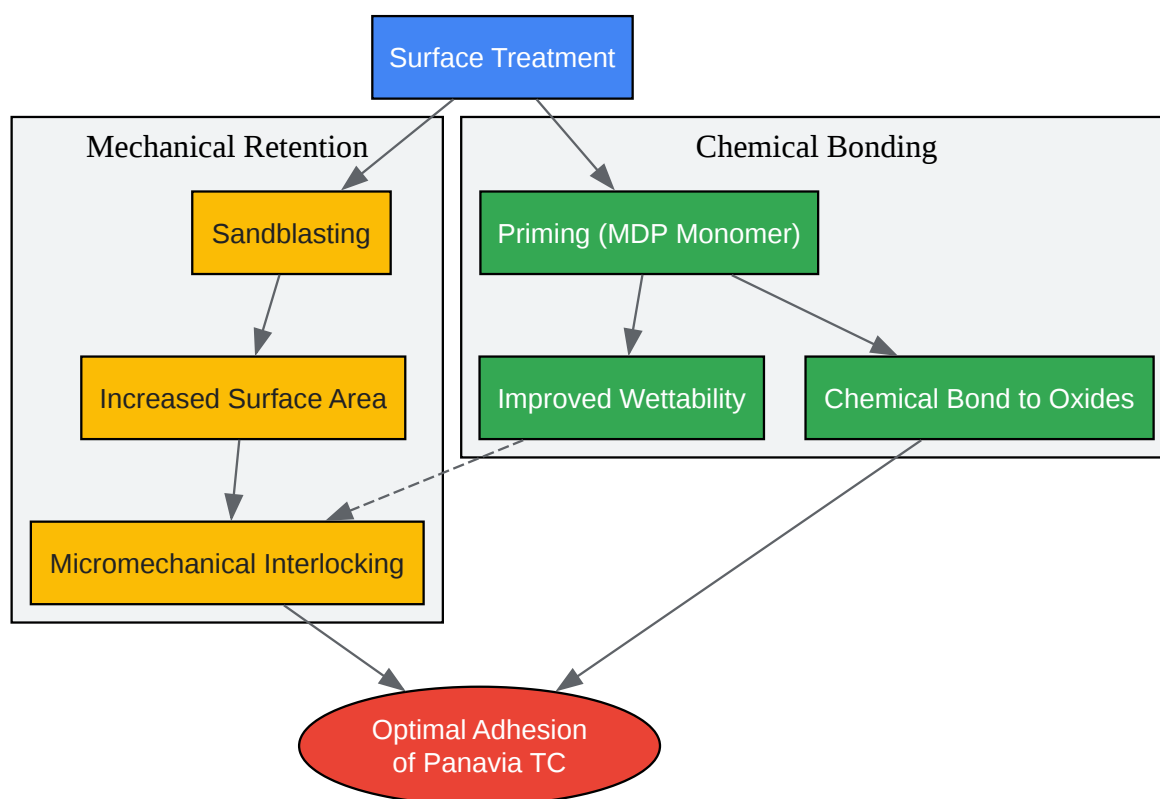
Experimental Workflow for Zirconia Surface Treatment and Panavia TC Cementation



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Caption: Workflow for Zirconia Surface Treatment and **Panavia TC** Cementation.

Logical Relationship between Surface Treatment and Adhesion Mechanisms



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Caption: Relationship between Surface Treatment and Adhesion Mechanisms.

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